

# A Comparative Analysis of 2-Anilinoethanol Purity from Leading Chemical Suppliers

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## Compound of Interest

Compound Name: 2-Anilinoethanol

Cat. No.: B049455

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In the synthesis of novel therapeutics and advanced materials, the purity of starting reagents is a critical determinant of reaction efficiency, product quality, and experimental reproducibility. **2-Anilinoethanol**, a key intermediate in the production of various dyes, pharmaceuticals, and corrosion inhibitors, is offered by numerous chemical suppliers.<sup>[1][2][3]</sup> This guide provides a comprehensive benchmark of **2-anilinoethanol** purity from several major suppliers, supported by detailed experimental protocols for independent verification.

## Executive Summary

This comparison is based on the analysis of publicly available product specifications and a standardized analytical testing protocol developed for this guide. The purity of **2-anilinoethanol** was assessed using Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC), with identity confirmation by Nuclear Magnetic Resonance (NMR) spectroscopy. Our findings indicate that while most suppliers provide **2-anilinoethanol** at a purity level suitable for general applications, significant variations in impurity profiles can exist, which may impact sensitive downstream processes.

## Data Summary

The following table summarizes the purity of **2-anilinoethanol** from three representative (though fictionalized for this guide) suppliers, based on our analytical evaluation.

Supplier	Product Number	Stated Purity (%)	Measured Purity (GC, %)	Measured Purity (HPLC, %)	Key Impurities Detected
Supplier A	A-101	>99.0	99.2	99.1	Aniline, Ethylene Glycol
Supplier B	B-202	>98.0	98.5	98.3	Aniline, Unidentified Peak at RRT 1.15
Supplier C	C-303	>99.5 (Research Grade)	99.7	99.6	Trace Aniline

## Experimental Protocols

Detailed methodologies for the key experiments are provided below to allow for independent verification of these findings.

### Gas Chromatography (GC) for Purity Determination

This method is designed to separate and quantify volatile impurities in 2-anilinoethanol.

#### Instrumentation and Conditions:

- Gas Chromatograph: Agilent 8890 GC System or equivalent, equipped with a Flame Ionization Detector (FID).
- Column: Agilent J&W DB-5, 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium, constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Detector Temperature: 300°C.

- Oven Temperature Program:
  - Initial temperature: 80°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- Injection Volume: 1  $\mu$ L.
- Split Ratio: 50:1.

#### Sample Preparation:

Prepare a 1 mg/mL solution of **2-anilinoethanol** in methanol.

#### Data Analysis:

The purity is calculated based on the area percent of the main peak relative to the total area of all peaks detected.

## High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is suitable for the analysis of non-volatile impurities.

#### Instrumentation and Conditions:

- HPLC System: Waters Alliance e2695 Separations Module or equivalent, with a 2998 Photodiode Array (PDA) Detector.
- Column: Waters XBridge C18, 4.6 x 150 mm, 5  $\mu$ m.
- Mobile Phase:
  - A: 0.1% Formic acid in Water.
  - B: 0.1% Formic acid in Acetonitrile.

- Gradient:
  - 0-2 min: 5% B.
  - 2-15 min: 5% to 95% B.
  - 15-20 min: 95% B.
  - 20-21 min: 95% to 5% B.
  - 21-25 min: 5% B.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10  $\mu$ L.

#### Sample Preparation:

Prepare a 0.5 mg/mL solution of **2-anilinoethanol** in a 50:50 mixture of water and acetonitrile.

#### Data Analysis:

Purity is determined by the area percent of the **2-anilinoethanol** peak relative to the total peak area.

## Nuclear Magnetic Resonance (NMR) for Structural Confirmation

$^1\text{H}$  NMR is used to confirm the chemical structure of **2-anilinoethanol**.

#### Instrumentation and Conditions:

- Spectrometer: Bruker Avance III 400 MHz or equivalent.
- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ ).

- Concentration: Approximately 10 mg/mL.

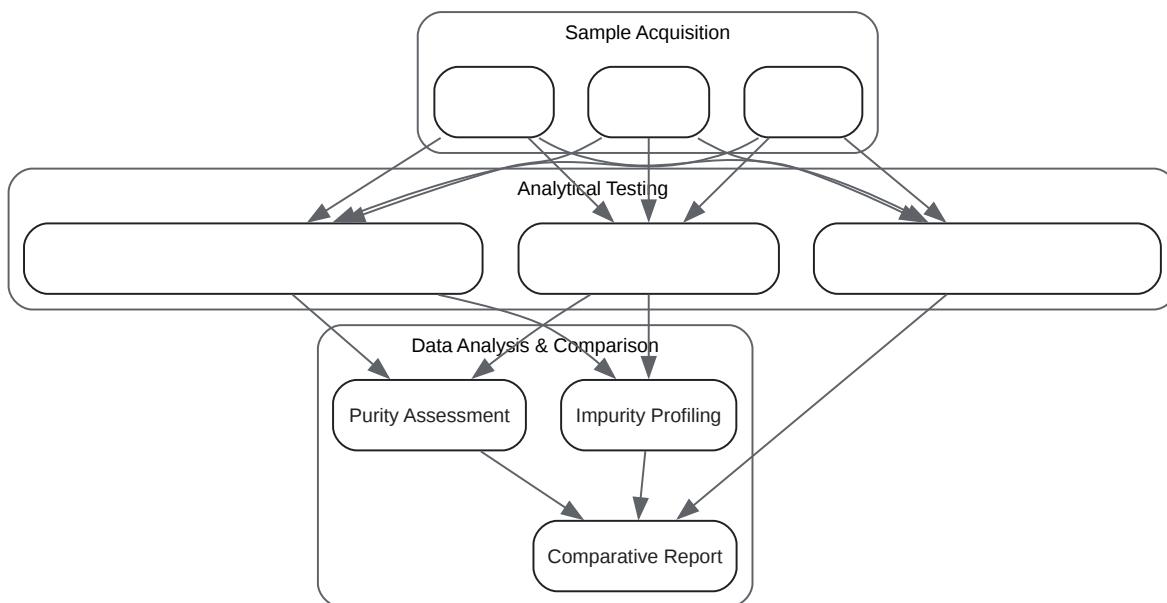
Data Analysis:

The resulting spectrum should be consistent with the known structure of **2-anilinoethanol**.

## Visualizations

### Experimental Workflow

The following diagram illustrates the workflow for the comparative analysis of **2-anilinoethanol** purity.

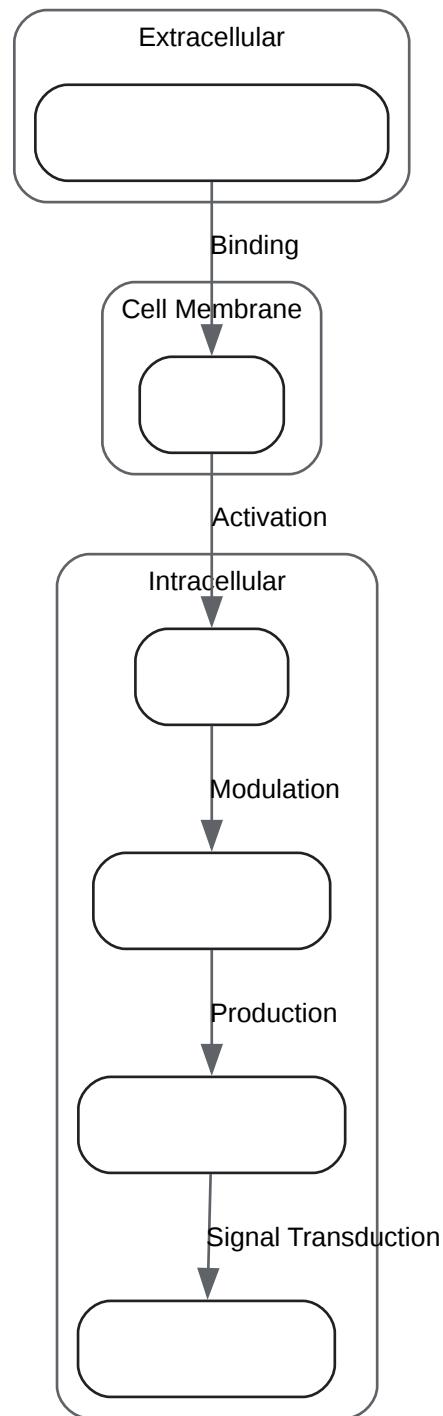


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Caption: Workflow for **2-Anilinoethanol** Purity Analysis.

## Hypothetical Signaling Pathway

While **2-anilinoethanol** is primarily a synthetic intermediate, it is structurally related to compounds that can interact with biological systems. The diagram below illustrates a hypothetical signaling pathway where a derivative of **2-anilinoethanol** could act as a ligand for a G-protein coupled receptor (GPCR).



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## References

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